

Quinol Sulfate: Available Chemical Data

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Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

Cat. No.: S568618

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The table below consolidates the key identifiers and available physical data for **quinol sulfate** (CAS# 17438-29-8).

Property	Value / Description
CAS Number	17438-29-8 [1] [2]
Molecular Formula	$C_6H_6O_5S$ [1] [2]
Molecular Weight	190.17 g/mol [2], 190.17400 g/mol [1]
Synonyms	Hydrochinonmonoschwefelsaeure; (4-Hydroxy-phenyl)-hydrogensulfate; sulfuric acid mono-(4-hydroxy-phenyl ester) [1]
Density	1.669±0.06 g/cm ³ (Predicted) [2]
pKa	-3.67±0.18 (Predicted) [2]
Melting Point	Not Available (N/A) [1] [2]
Boiling Point	Not Available (N/A) [1]

Troubleshooting Guide: Missing Melting Point Data

Issue: The melting point for **quinol sulfate** is not listed in standard chemical databases.

Explanation & Solutions:

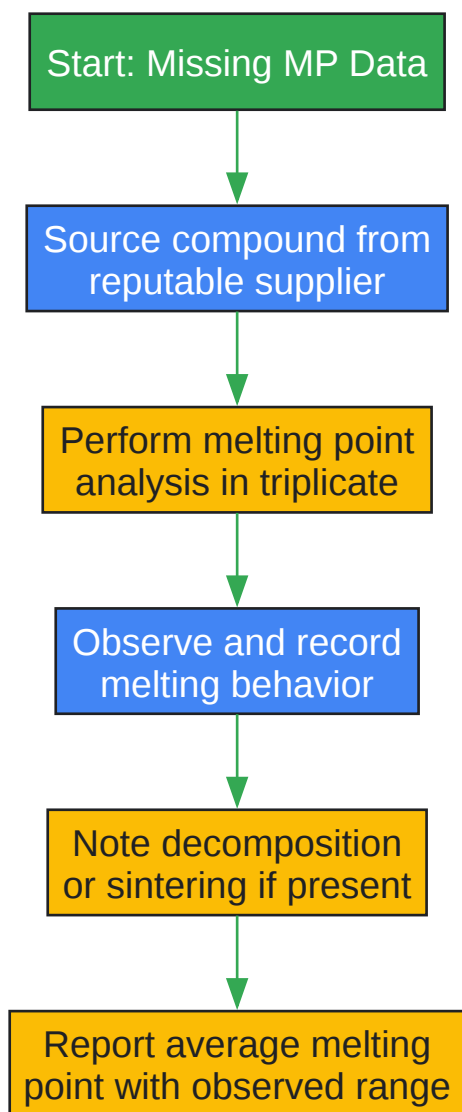
- **Data Gap:** The melting point may not have been reported in the literature, or the compound might decompose before a clear melting point is observed, which is common for some organic salts and esters.
- **Experimental Determination:** Since reference data is unavailable, you may need to determine the melting point experimentally.
- **Purity Consideration:** The commercial available purity of **quinol sulfate** is typically 90% to 98% [2]. Impurities can significantly alter the melting point and range, which could explain the value you encountered.

Suggested FAQ for Technical Support Center

Q: The melting point for **quinol sulfate** (CAS 17438-29-8) is listed as "N/A" in our databases. What value should I use for my experiment?

A: Standard commercial and scientific databases do not contain a recorded melting point for **quinol sulfate** [1] [2]. We recommend the following course of action:

- **Experimental Determination:** Perform your own melting point analysis. The following workflow outlines this process.
- **Consult Suppliers:** Inquire directly with chemical suppliers who list this compound, as they may have proprietary technical data [2].
- **Literature Search:** Conduct a thorough search of scientific literature for any specialized studies or patents that may report this physical property.



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References

1. | CAS#:17438-29-8 | Chemsrvc quinol sulfate [chemsrc.com]
2. CAS#: 17438-29-8 quinol sulfate [chemicalbook.com]

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